

Methacycline hydrochloride membrane electrode performance validation

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Compound Focus: Methacycline Hydrochloride

CAS No.: 3963-95-9

Cat. No.: S535081

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Performance Data Summary

The table below summarizes the key performance characteristics of the **methacycline hydrochloride** ion-selective PVC membrane electrode as reported in the study [1].

Performance Characteristic	Result / Value
Electroactive Material	Methacycline-tetraphenylborate (MC-TPB) ion-pair [1]
Plasticizer	Diethyl phthalate (DOP) [1]
Optimal pH Condition	pH 2.6 [1]
Linear Response Range	(6.0×10^{-6} , M) to (3.0×10^{-2} , M) [1]
Slope (at 25°C)	52.9 mV per decade [1]
Detection Limit	(3.4×10^{-6} , M) [1]
Response Time	< 15 seconds [1]
Recovery	99.2% to 101.2% [1]

Performance Characteristic	Result / Value
Comparison Method	Official high-performance liquid chromatography (HPLC) method [1]
Application Example	Determination in pharmaceutical tablet formulations [1]

Experimental Protocols and Methodology

Here are the detailed experimental protocols for fabricating and validating the **methacycline hydrochloride** membrane electrode [1]:

- **Electrode Fabrication**

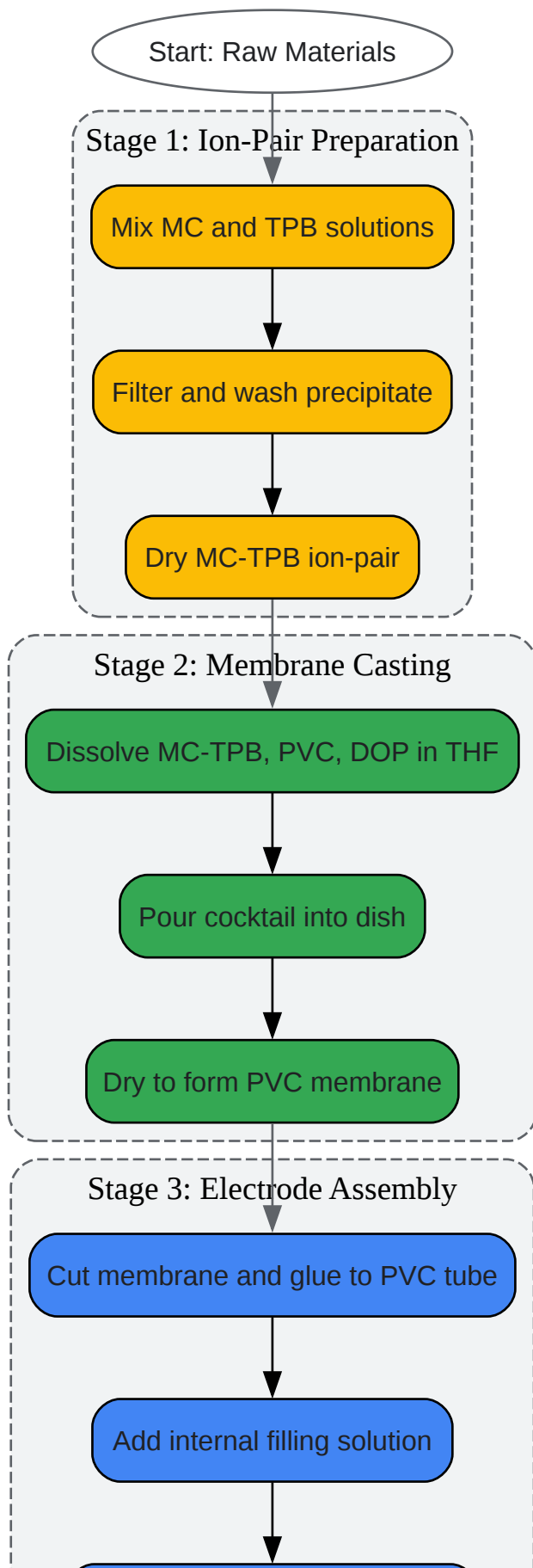
- **Preparation of Ion-Pair:** The electroactive material, methacycline-tetraphenylborate (MC-TPB), is prepared by mixing 20 mL of 0.01 M methacycline solution with 25 mL of 0.01 M sodium tetraphenylborate solution. The resulting precipitate is filtered, washed with water, and dried at 60°C [1].
- **Membrane Cocktail:** A membrane cocktail is prepared by dissolving 0.5 mg of MC-TPB, 31.5 mg of PVC, and 68.0 mg of DOP plasticizer in 2.5 mL of tetrahydrofuran (THF) [1].
- **Casting the Membrane:** The mixture is poured into a glass dish (approx. 4 cm diameter) and left to dry at room temperature, forming the sensing membrane [1].
- **Electrode Assembly:** A disc of the membrane is attached to a PVC tube. The internal reference system uses an Ag/AgCl wire and an internal filling solution of (1.0×10^{-3} , M) **methacycline hydrochloride** [1].
- **Conditioning:** The assembled electrode is conditioned by soaking in a (1.0×10^{-3} , M) **methacycline hydrochloride** solution for 2 hours before use [1].

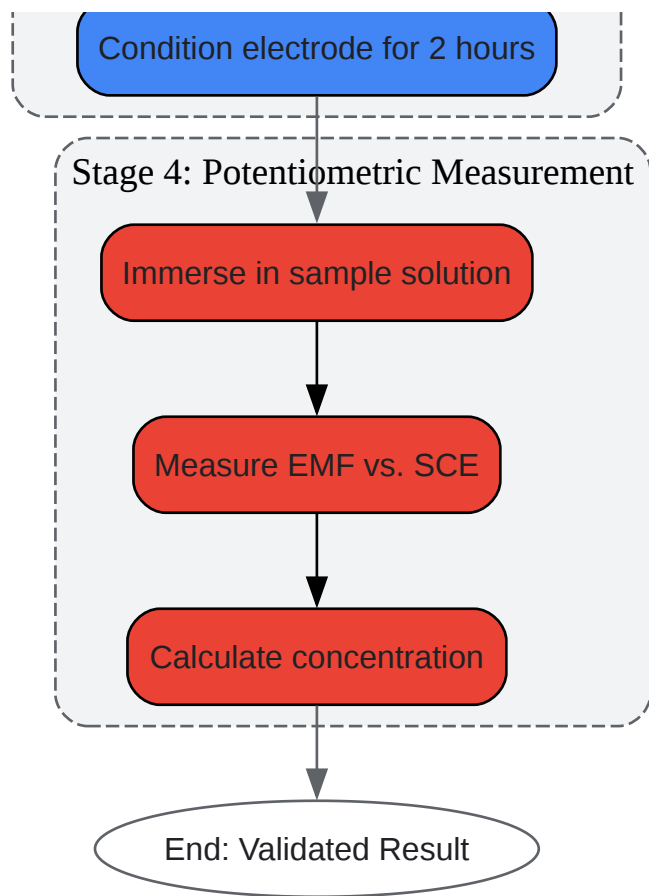
- **Validation and Measurement**

- **EMF Measurement:** The potential (EMF) is measured at room temperature in a cell comprising the methacycline electrode and a saturated calomel reference electrode (SCE) [1].
- **Analysis of Tablets:** For pharmaceutical analysis, tablets are dissolved in a background solution (HCl, pH 2.6). The solution is diluted, and the methacycline content is determined by direct potentiometry [1].

Electrode Fabrication Workflow

The following diagram illustrates the key stages in constructing and using the **methacycline hydrochloride** membrane electrode.





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Key Considerations for Researchers

- **Primary Use Case:** This electrode is well-suited for direct, rapid analysis of **methacycline hydrochloride** in pharmaceutical formulations like tablets, offering a simpler and faster alternative to HPLC [1].
- **Critical Parameter Control:** The electrode's performance is sensitive to pH when $\text{pH} > 3$, so the analytical procedure must strictly maintain the recommended pH of 2.6 [1].
- **Comparative Context:** The provided data is from a single, foundational study [1]. For a comprehensive comparison with other alternatives, you may need to consult more recent literature on other tetracycline-selective electrodes or modern analytical methods.

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References

1. Ion Selective PVC Membrane Electrode for the ... [mdpi.com]

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